

An In-depth Technical Guide to Phenetole: Chemical Structure, Properties, and Synthesis

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This technical guide provides a comprehensive overview of **phenetole**, a significant aromatic ether. It is intended for researchers, scientists, and professionals in drug development who require detailed information on its chemical identity, physicochemical properties, and synthesis. This document adheres to stringent data presentation and visualization standards to ensure clarity and ease of use for a technical audience.

Chemical Structure and Nomenclature

Phenetole, a colorless to yellowish oily liquid, is an organic compound classified as an ether.[1] Its structure features an ethyl group and a phenyl group attached to an oxygen atom. The International Union of Pure and Applied Chemistry (IUPAC) name for **phenetole** is ethoxybenzene.[1][2][3][4]

Table 1: Chemical Identifiers for Phenetole



Identifier	Value
IUPAC Name	Ethoxybenzene[1][2][3][4]
Common Name	Phenetole[1][2]
Other Names	Ethyl phenyl ether, Phenoxyethane[1][2][5]
CAS Number	103-73-1[1][5][6]
Chemical Formula	C ₈ H ₁₀ O[1][2][5][6]
Molecular Weight	122.16 g/mol [2][3][6]
SMILES	CCOC1=CC=CC=C1[2][3]
InChI	InChI=1S/C8H10O/c1-2-9-8-6-4-3-5-7-8/h3-7H,2H2,1H3[2][3][5]

Physicochemical Properties

The physical and chemical properties of **phenetole** are critical for its application in various experimental and industrial settings. A summary of its key quantitative data is presented below.

Table 2: Physicochemical Data for Phenetole

Property	Value
Appearance	Colorless to yellowish oily liquid[1]
Density	0.967 g/mL[1]
Melting Point	-30 °C[1][6]
Boiling Point	169 to 170 °C[1]
Solubility in water	0.57 g/L[1]
Refractive Index (nD20)	1.507[6]

Phenetole is practically insoluble in water but is freely soluble in less polar organic solvents such as ethanol and ether.[1][6] Like other ethers, it can be volatile and its vapors may be



explosive.

Synthesis of Phenetole

A common and well-established method for the preparation of **phenetole** is the Williamson ether synthesis. This reaction involves the treatment of a phenoxide with an ethyl halide.

This protocol describes the synthesis of **phenetole** from phenol and diethyl sulfate.[1]

Materials:

- Phenol (PhOH)
- Sodium hydroxide (NaOH)
- Diethyl sulfate (Et₂SO₄)
- Appropriate solvent (e.g., ethanol)

Procedure:

• Formation of the Phenoxide: Phenol is deprotonated by a strong base, such as sodium hydroxide, to form sodium phenoxide (PhO⁻Na⁺). This reaction is typically carried out in a suitable solvent.

PhOH + NaOH
$$\rightarrow$$
 PhO-Na+ + H₂O

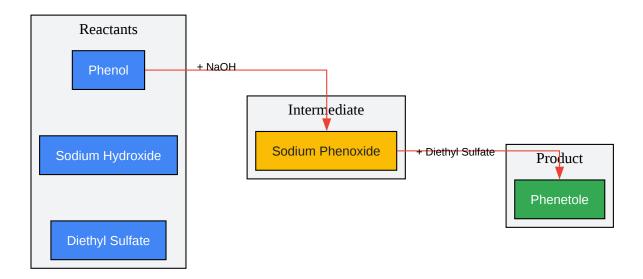
• Nucleophilic Substitution: The resulting sodium phenoxide is then reacted with an ethylating agent, such as diethyl sulfate.[1] The phenoxide ion acts as a nucleophile and displaces the sulfate group from the diethyl sulfate in an S_n2 reaction to form **phenetole**.

Work-up and Purification: After the reaction is complete, the mixture is typically washed with
water to remove any remaining inorganic salts. The organic layer containing phenetole is
then separated, dried, and purified, often by distillation, to yield the final product.

Visualized Synthesis Pathway



The following diagram illustrates the logical flow of the Williamson ether synthesis for producing **phenetole**.



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